

Trimethylolpropane Trioleate (TMPTO): A Comprehensive Technical Guide for Industrial Applications

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Trimethylolpropane trioleate

Cat. No.: B1311115

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Trimethylolpropane Trioleate (TMPTO) is a high-performance synthetic ester that is gaining significant attention across various industrial sectors due to its exceptional physicochemical properties. As a polyol ester, TMPTO offers a unique combination of excellent lubricity, high thermal and oxidative stability, inherent biodegradability, and a high viscosity index. These characteristics make it a superior alternative to conventional mineral oils and other synthetic base fluids in demanding applications. This technical guide provides an in-depth analysis of the core characteristics of TMPTO, detailed experimental protocols for its evaluation, and a visual representation of the interplay between its properties and industrial uses.

Core Characteristics of Trimethylolpropane Trioleate

The performance of TMPTO in industrial applications is a direct result of its unique molecular structure and the resulting physical and chemical properties. A summary of these key characteristics is presented in the table below, followed by a detailed discussion of their implications.

Quantitative Data Summary

Property	Typical Value	Unit	Test Method
Kinematic Viscosity @ 40°C	45-55	mm ² /s	ASTM D445
Kinematic Viscosity @ 100°C	9-10	mm ² /s	ASTM D445
Viscosity Index	180-183	-	ASTM D2270
Flash Point (Open Cup)	>290	°C	ASTM D92
Pour Point	<-30	°C	ASTM D97
Density @ 20°C	0.91-0.93	g/cm ³	ASTM D1298
Acid Value	<1.0	mg KOH/g	ASTM D974
Saponification Value	185-190	mg KOH/g	ASTM D94
Hydroxyl Value	<10	mg KOH/g	ASTM D1957

Key Performance Attributes and Industrial Significance

- Superior Lubricity:** TMPTO's long, branched ester molecules form a durable lubricating film on metal surfaces, significantly reducing friction and wear. This inherent oiliness makes it an excellent choice for applications involving high loads and pressures, such as in metalworking fluids and gear oils.
- High Viscosity Index (VI):** With a VI typically exceeding 180, TMPTO exhibits minimal change in viscosity over a wide temperature range. This ensures consistent performance and reliable lubrication in both high-temperature and low-temperature environments, a critical factor for hydraulic fluids and engine oils.
- Excellent Thermal and Oxidative Stability:** The saturated ester structure of TMPTO imparts high resistance to thermal breakdown and oxidation. This translates to longer fluid life, reduced sludge and deposit formation, and extended drain intervals in applications like high-temperature chain lubrication and compressor oils.

4. **Inherent Biodegradability:** As an ester-based fluid, TMPTO is readily biodegradable, making it an environmentally friendly alternative to mineral oil-based lubricants. This is a crucial advantage in applications where fluid loss to the environment is a concern, such as in hydraulic systems for mobile equipment and marine applications.

5. **High Flash Point:** The high flash point of TMPTO indicates low volatility and enhanced safety in high-temperature applications, reducing the risk of fire.^[1] This is particularly important for its use in fire-resistant hydraulic fluids.

6. **Good Hydrolytic Stability:** While esters can be susceptible to hydrolysis, TMPTO is formulated to exhibit good resistance to breakdown in the presence of water. This is essential for maintaining fluid integrity in humid environments or where water contamination is possible.

Experimental Protocols

The following sections detail the standard methodologies for determining the key properties of **Trimethylolpropane Trioleate**.

Kinematic Viscosity (ASTM D445)

This test method determines the kinematic viscosity of liquid petroleum products, both transparent and opaque, by measuring the time for a volume of liquid to flow under gravity through a calibrated glass capillary viscometer.

- **Apparatus:** Calibrated glass capillary viscometer (e.g., Cannon-Fenske), constant temperature bath, stopwatch.
- **Procedure:**
 - The viscometer is charged with the TMPTO sample.
 - The viscometer is placed in a constant temperature bath set to the desired temperature (40°C or 100°C) and allowed to equilibrate.
 - The sample is drawn up into the timing bulb of the viscometer.
 - The time taken for the sample to flow between two marked points on the viscometer is measured.

- Calculation: The kinematic viscosity (ν) in mm²/s is calculated by multiplying the measured flow time (t) in seconds by the viscometer calibration constant (C): $\nu = C \times t$.

Flash Point (ASTM D92)

This method determines the flash point of petroleum products using a Cleveland open-cup apparatus. The flash point is the lowest temperature at which the vapors of the substance will ignite momentarily upon application of an ignition source.

- Apparatus: Cleveland open-cup apparatus (cup, heating plate, test flame applicator), thermometer.
- Procedure:
 - The test cup is filled with the TMPTO sample to a specified level.
 - The sample is heated at a controlled rate.
 - A small test flame is passed across the surface of the liquid at regular temperature intervals.
 - The flash point is the temperature at which a brief flash is observed.

Pour Point (ASTM D97)

This test method is used to determine the lowest temperature at which a petroleum product will continue to flow.

- Apparatus: Test jar, thermometer, cooling bath.
- Procedure:
 - The TMPTO sample is poured into a test jar.
 - The sample is first heated to ensure it is completely liquid and then cooled at a specified rate in a cooling bath.
 - At intervals of 3°C, the jar is removed and tilted to observe for any movement of the oil.

- The pour point is the lowest temperature at which the oil is observed to flow.

Density (ASTM D1298)

This method covers the laboratory determination of the density of crude petroleum and liquid petroleum products using a hydrometer.

- Apparatus: Hydrometer, hydrometer cylinder, constant temperature bath, thermometer.
- Procedure:
 - The TMPTO sample is brought to a specified temperature in a constant temperature bath.
 - The hydrometer is gently lowered into the sample in a hydrometer cylinder.
 - The reading on the hydrometer scale at the point where the surface of the liquid cuts the scale is recorded.
 - Temperature corrections are applied to obtain the density at the reference temperature (20°C).

Acid Value (ASTM D974)

This test method determines the acidic constituents in petroleum products and lubricants by titration with a standard base.

- Apparatus: Burette, flask, titration solvent, potassium hydroxide (KOH) solution, color indicator.
- Procedure:
 - A known weight of the TMPTO sample is dissolved in a titration solvent.
 - A color indicator is added to the solution.
 - The solution is titrated with a standardized potassium hydroxide (KOH) solution until a color change indicates the endpoint.

- Calculation: The acid value is calculated as the milligrams of KOH required to neutralize one gram of the sample.

Saponification Value (ASTM D94)

This test method determines the amount of constituents in petroleum products that will saponify under the test conditions. For esters like TMPTO, it is a measure of the free and combined acids.

- Apparatus: Flask, reflux condenser, heating mantle, burette, alcoholic potassium hydroxide (KOH) solution, hydrochloric acid (HCl) solution.
- Procedure:
 - A known weight of the TMPTO sample is refluxed with a known excess of alcoholic potassium hydroxide solution.
 - The unreacted KOH is then titrated with a standard solution of hydrochloric acid.
 - A blank titration is also performed without the sample.
- Calculation: The saponification value is calculated from the difference between the blank and the sample titrations and is expressed as milligrams of KOH per gram of sample.

Hydroxyl Value (ASTM D1957)

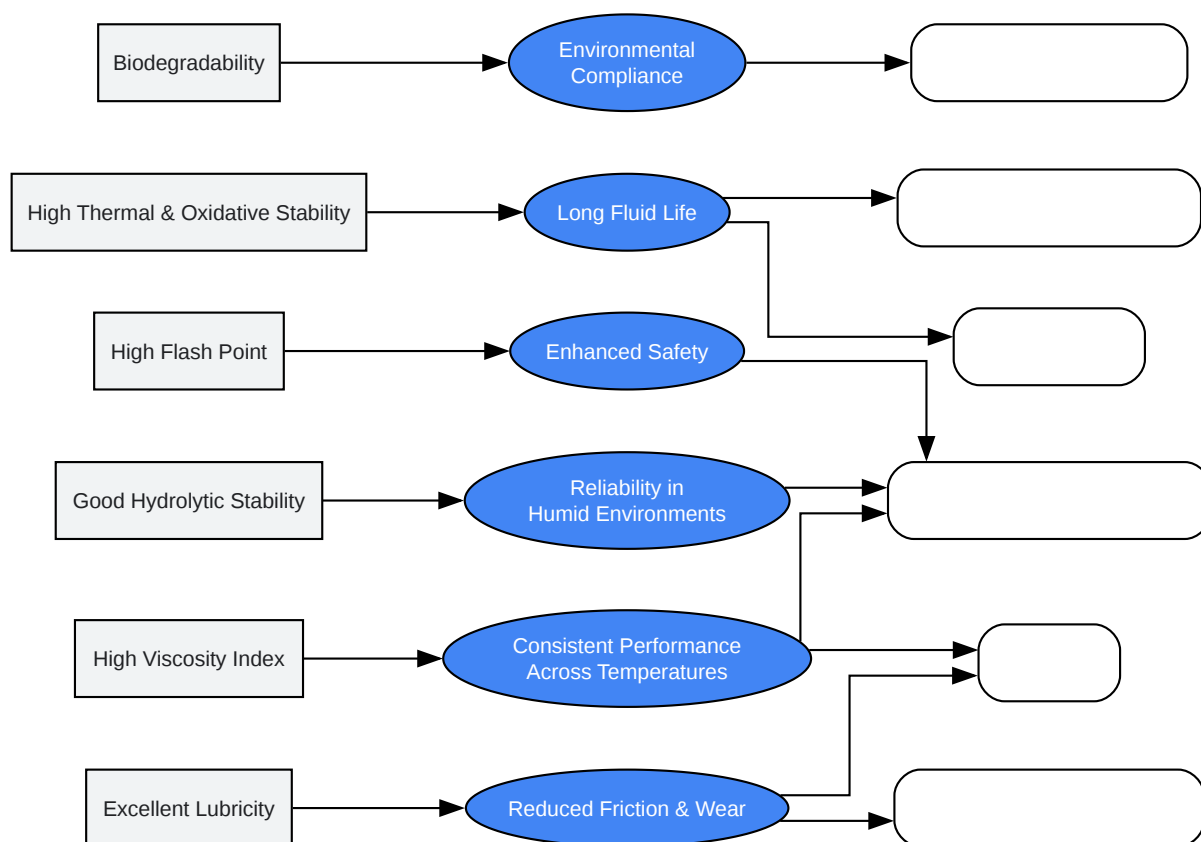
This test method determines the hydroxyl content of fatty oils and their derivatives.

- Apparatus: Flasks, reflux condensers, heating mantle, burette, pyridine-acetic anhydride reagent, potassium hydroxide (KOH) solution.
- Procedure:
 - A known weight of the TMPTO sample is acetylated by refluxing with a pyridine-acetic anhydride reagent.
 - The excess reagent is hydrolyzed with water.

- The resulting acetic acid is titrated with a standardized potassium hydroxide solution.
- Calculation: The hydroxyl value is calculated from the titration results and is expressed as milligrams of KOH equivalent to the hydroxyl content of one gram of the sample.

Relationship between Properties and Industrial Applications

The unique combination of TMPTO's properties makes it a versatile fluid for a wide range of demanding industrial applications. The following diagram illustrates the logical flow from its core characteristics to its primary uses.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Trimethylolpropane Trioleate (TMPTO) - Synthetic Ester Base Oils - Weifang Jahwa Chemical Co.,Ltd [cnjahwa.com]
- To cite this document: BenchChem. [Trimethylolpropane Trioleate (TMPTO): A Comprehensive Technical Guide for Industrial Applications]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1311115#key-characteristics-of-trimethylolpropane-trioleate-for-industrial-use>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com